

# Application Notes and Protocols for 2',3',4'-Trimethoxyacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2',3',4'-Trimethoxyacetophenone

Cat. No.: B1346922

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Subject: Evaluation of 2',3',4'-Trimethoxyacetophenone for Fragrance Formulation

For: Researchers, Scientists, and Drug Development Professionals

## Executive Summary

This document outlines the available scientific and industry data for 2',3',4'-Trimethoxyacetophenone (CAS No. 13909-73-4). Based on information from fragrance industry resources, this material is explicitly not recommended for use in fragrance formulations[1]. While the compound has applications in organic synthesis, its use in consumer fragrance products is not supported by available data. This document provides a summary of its chemical properties, safety information, and general handling protocols, but in adherence with safety and industry guidelines, does not provide protocols for fragrance formulation.

## Application Advisory

A leading resource for fragrance and flavor materials, The Good Scents Company, explicitly states that 2',3',4'-Trimethoxyacetophenone is "not for fragrance use"[1]. The reasons for such a designation can be numerous, including but not limited to:

- Lack of a desirable or pleasant olfactory profile.
- Potential for skin sensitization, irritation, or other adverse health effects[2][3][4].
- Poor stability in various product bases (e.g., ethanol, lotions, soaps).

- Prohibitive cost or lack of scalable production for fragrance applications.
- Regulatory restrictions.

Given this direct recommendation, researchers and formulators should avoid incorporating this substance into fragrance compositions intended for consumer or cosmetic use.

## Chemical and Physical Properties

While not suitable for fragrance, **2',3',4'-Trimethoxyacetophenone** has well-documented chemical and physical properties relevant for research and synthesis applications[5][6][7].

Property	Value	Source(s)
CAS Number	13909-73-4	[8][9]
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>4</sub>	[6][9]
Molecular Weight	210.23 g/mol	[6]
Appearance	Colorless to light yellow/orange clear liquid; white to off-white crystalline solid	[5][8]
Melting Point	14-15.8 °C	[7]
Boiling Point	295-297 °C (at 760 Torr); 160-175 °C (at 10-20 Torr)	[7][8]
Density	1.155 g/mL at 25 °C	
Refractive Index	1.5384 - 1.5400 at 20 °C	[8]
Flash Point	> 110 °C (> 230 °F)	[1]
Solubility	Soluble in organic solvents like ethanol and acetone; limited solubility in water	[5]

## Safety and Hazard Information

Safety data indicates that **2',3',4'-Trimethoxyacetophenone** is an irritant. Proper personal protective equipment (PPE) is required when handling this chemical.

Hazard Statement	GHS Classification	Source(s)
H315: Causes skin irritation	Skin Corrosion/Irritation, Category 2	[6]
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation, Category 2A	[6]
H335: May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation, Category 3	[6]

## Logical Workflow for Material Evaluation

The following diagram illustrates the decision-making process that leads to the conclusion that **2',3',4'-Trimethoxyacetophenone** is unsuitable for fragrance applications.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)